

A Comparative Guide to Meleagrine Production Across Fungal Species

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Compound of Interest

Compound Name: Meleagrine
Cat. No.: B1255016

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This guide provides a comprehensive cross-species comparison of **Meleagrine** production, focusing on the genetic determinants, biosynthetic pathways, and methodologies for quantification. **Meleagrine**, a prenylated indole alkaloid with a complex triazaspirocyclic skeleton, has garnered significant interest for its potential pharmacological activities. Understanding its production across different fungal species is crucial for optimizing yield and exploring its therapeutic applications.

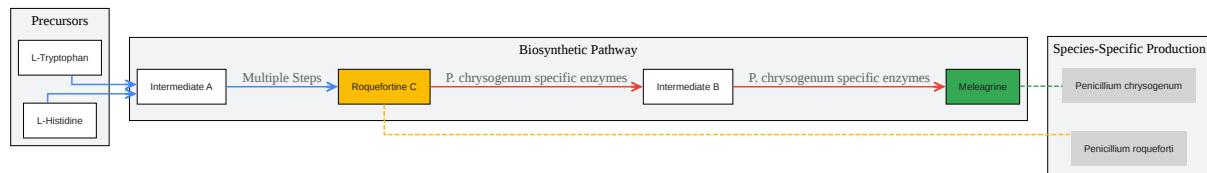
Quantitative Production of Meleagrine

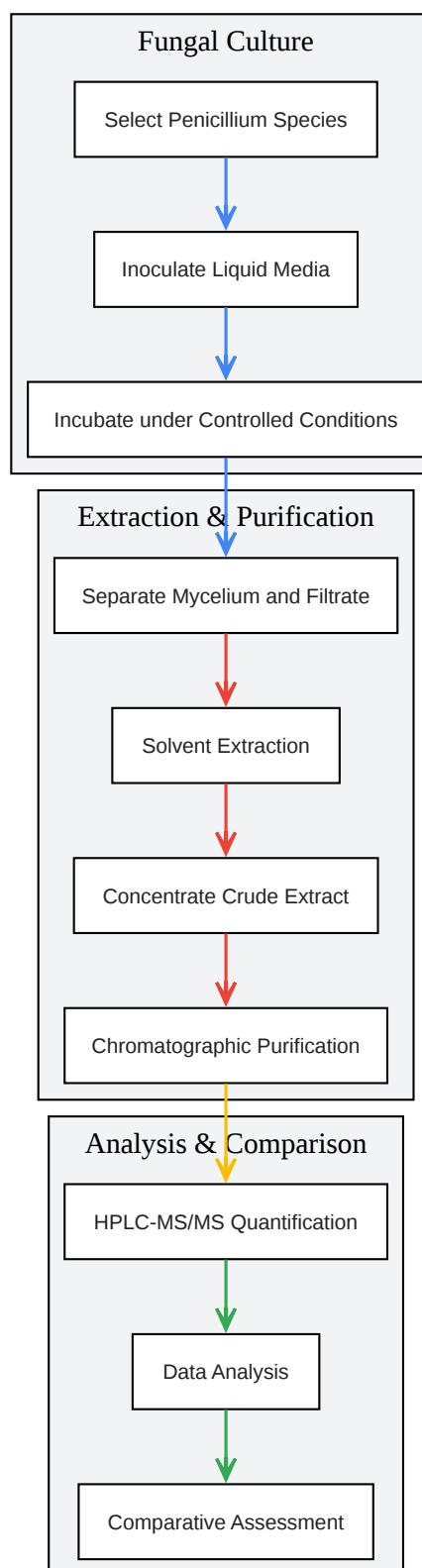
Meleagrine production is predominantly associated with the fungal genus *Penicillium*. However, significant variations exist between species, primarily due to differences in their genetic makeup. While some species are prolific producers, others lack the necessary enzymatic machinery for its biosynthesis. The following table summarizes the known **Meleagrine** production capabilities of selected *Penicillium* species.

Fungal Species	Meleagrine Production Capability	Reported Yield	Key Genetic Determinants
Penicillium chrysogenum	Producer	Not consistently reported in comparative studies	Possesses the complete roquefortine/meleagrin gene cluster.
Penicillium crustosum	Producer	Detected, but quantitative data is limited. [1]	Presumed to have a functional meleagrin biosynthetic pathway.
Penicillium commune	Producer	Isolated from this species, indicating production capability.	Contains genes for meleagrin biosynthesis.
Penicillium sp. OUCMDZ-1435	Producer	Up to 335 mg/L under optimized fermentation conditions. [2]	Specific gene cluster not detailed in the available literature.
Penicillium roqueforti	Non-producer	Does not produce Meleagrine. [3] [4]	Contains a truncated roquefortine/meleagrin gene cluster lacking the genes required for the conversion of roquefortine C to Meleagrine. [3] [4]

Biosynthetic Pathway of Meleagrine

The biosynthesis of **Meleagrine** is intricately linked to the production of another mycotoxin, roquefortine C. In *Penicillium chrysogenum*, a well-studied model organism for this pathway, a dedicated gene cluster orchestrates a series of enzymatic reactions to synthesize these complex molecules. The pathway begins with the condensation of L-tryptophan and L-histidine and proceeds through several intermediates. In species like *P. roqueforti*, the pathway terminates at roquefortine C due to the absence of key enzymes responsible for the subsequent conversion steps that lead to **Meleagrine**.[\[3\]](#)[\[4\]](#)



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